

# Application Notes and Protocols: SRT 1720 Monohydrochloride in DMSO

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## Compound of Interest

Compound Name: SRT 1720 monohydrochloride

Cat. No.: B1662792

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## Introduction

SRT 1720 is a selective and potent small-molecule activator of Sirtuin 1 (SIRT1), a NAD<sup>+</sup>-dependent deacetylase.[1][2][3] SIRT1 plays a crucial role in various cellular processes, including metabolism, stress resistance, and aging.[4][5][6] As a SIRT1 activator, SRT 1720 is a valuable tool for investigating the therapeutic potential of targeting SIRT1 in age-related diseases such as metabolic disorders and inflammation.[4][6] These application notes provide detailed protocols for the preparation and use of **SRT 1720 monohydrochloride**, with a specific focus on its solubility and application in dimethyl sulfoxide (DMSO).

## Data Presentation

### Solubility of SRT 1720 Monohydrochloride in DMSO

The solubility of **SRT 1720 monohydrochloride** in DMSO can vary between suppliers and batches. It is crucial to consult the manufacturer's product data sheet for the most accurate information. The table below summarizes the reported solubility values. Sonication is often recommended to aid dissolution.[7][8] It is also important to use fresh, anhydrous DMSO, as the solvent is hygroscopic and absorbed moisture can significantly reduce the solubility of the compound.[2]

Supplier/Source	Reported Solubility in DMSO	Molar Concentration (Approx.)
TargetMol	55 mg/mL	108.65 mM
Cayman Chemical	10 mg/mL	19.76 mM
MCE (MedChemExpress)	62.5 mg/mL	123.51 mM
Selleck Chemicals	100 mg/mL	197.62 mM
Sigma-Aldrich (InSolution)	25 mM (pre-dissolved)	25 mM

Note: The molecular weight of **SRT 1720 monohydrochloride** is approximately 506.0 g/mol . Calculations are based on this approximate molecular weight and may vary slightly.

## In Vitro Efficacy of SRT 1720

SRT 1720 is a highly selective activator of SIRT1. The following table summarizes its potency against different sirtuin enzymes.

Target	EC50 (Cell-free assay)
SIRT1	0.16 $\mu$ M
SIRT2	37 $\mu$ M
SIRT3	> 300 $\mu$ M

Data sourced from multiple suppliers.[\[2\]](#)[\[3\]](#)[\[7\]](#)

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution of SRT 1720 in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SRT 1720 monohydrochloride** in DMSO.

Materials:

- **SRT 1720 monohydrochloride** (solid powder)
- Anhydrous, sterile-filtered DMSO ( $\geq 99.9\%$  purity)
- Sterile microcentrifuge tubes (1.5 mL or 2.0 mL)
- Calibrated micropipettes and sterile, nuclease-free pipette tips
- Analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **SRT 1720 monohydrochloride** needed using the following formula:  $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$   
 $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 506.0 \text{ g/mol} \times 1000 \text{ mg/g} = 5.06 \text{ mg}$
- Weigh the compound: Carefully weigh out 5.06 mg of **SRT 1720 monohydrochloride** powder on an analytical balance and transfer it to a sterile microcentrifuge tube.
- Add DMSO: Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the SRT 1720 powder.
- Dissolve the compound: Tightly cap the tube and vortex for 30-60 seconds. Visually inspect the solution to ensure complete dissolution. If particulates remain, sonicate the tube in a water bath for 5-10 minutes.
- Aliquot and store: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, clearly labeled microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$ , protected from light. Under these conditions, the stock solution should be stable for up to 6 months at  $-20^{\circ}\text{C}$  and up to 1 year at  $-80^{\circ}\text{C}$ .

## Protocol 2: In Vitro Treatment of Cells with SRT 1720

This protocol provides a general guideline for treating cultured cells with SRT 1720. The optimal concentration and incubation time should be determined empirically for each cell line and experimental setup.

### Materials:

- Cultured cells in appropriate growth medium
- 10 mM SRT 1720 stock solution in DMSO
- Sterile cell culture plates
- Phosphate-buffered saline (PBS)
- Vehicle control (DMSO)

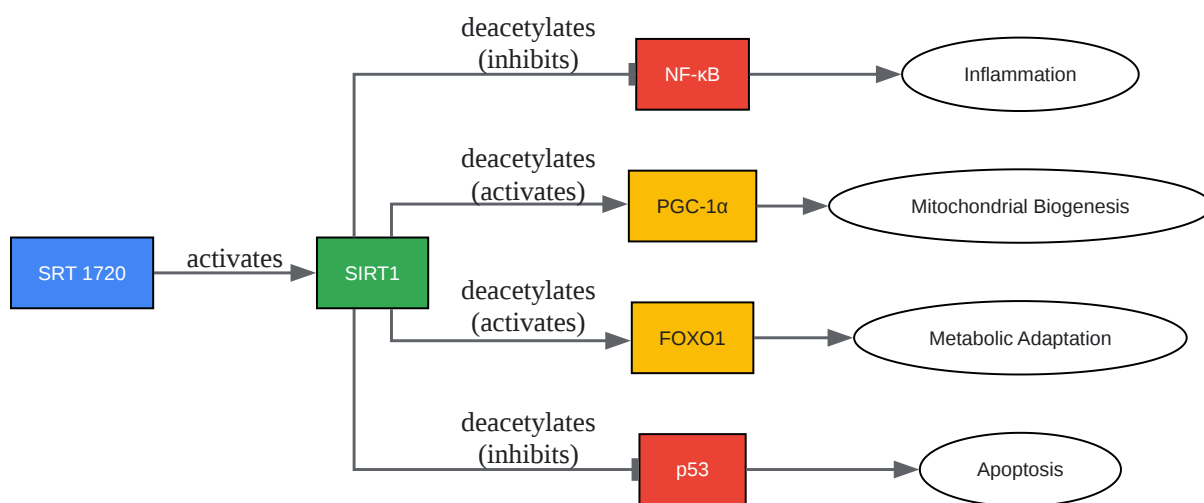
### Procedure:

- **Cell Seeding:** Seed cells in a multi-well plate at a density that will ensure they are in the logarithmic growth phase at the time of treatment. Allow the cells to adhere and grow overnight.
- **Preparation of Working Solutions:** On the day of the experiment, thaw an aliquot of the 10 mM SRT 1720 stock solution. Prepare serial dilutions of the stock solution in fresh cell culture medium to achieve the desired final concentrations (e.g., 0.1  $\mu$ M, 1  $\mu$ M, 10  $\mu$ M). Also, prepare a vehicle control by diluting DMSO in culture medium to the same final concentration as the highest concentration of SRT 1720 used.
- **Cell Treatment:** Remove the old medium from the cells and wash once with sterile PBS. Add the culture medium containing the different concentrations of SRT 1720 or the vehicle control to the respective wells.
- **Incubation:** Incubate the cells for the desired period (e.g., 24, 48, or 72 hours) under standard cell culture conditions (e.g., 37°C, 5% CO<sub>2</sub>).

- **Downstream Analysis:** Following incubation, the cells can be harvested for various downstream analyses, such as cell viability assays (e.g., MTT), protein expression analysis (e.g., Western blotting), or gene expression analysis (e.g., RT-qPCR). For instance, to assess the effect of SRT1720 on NF- $\kappa$ B signaling, one could measure the phosphorylation of NF- $\kappa$ B pathway regulators.[4][6]

## Visualizations

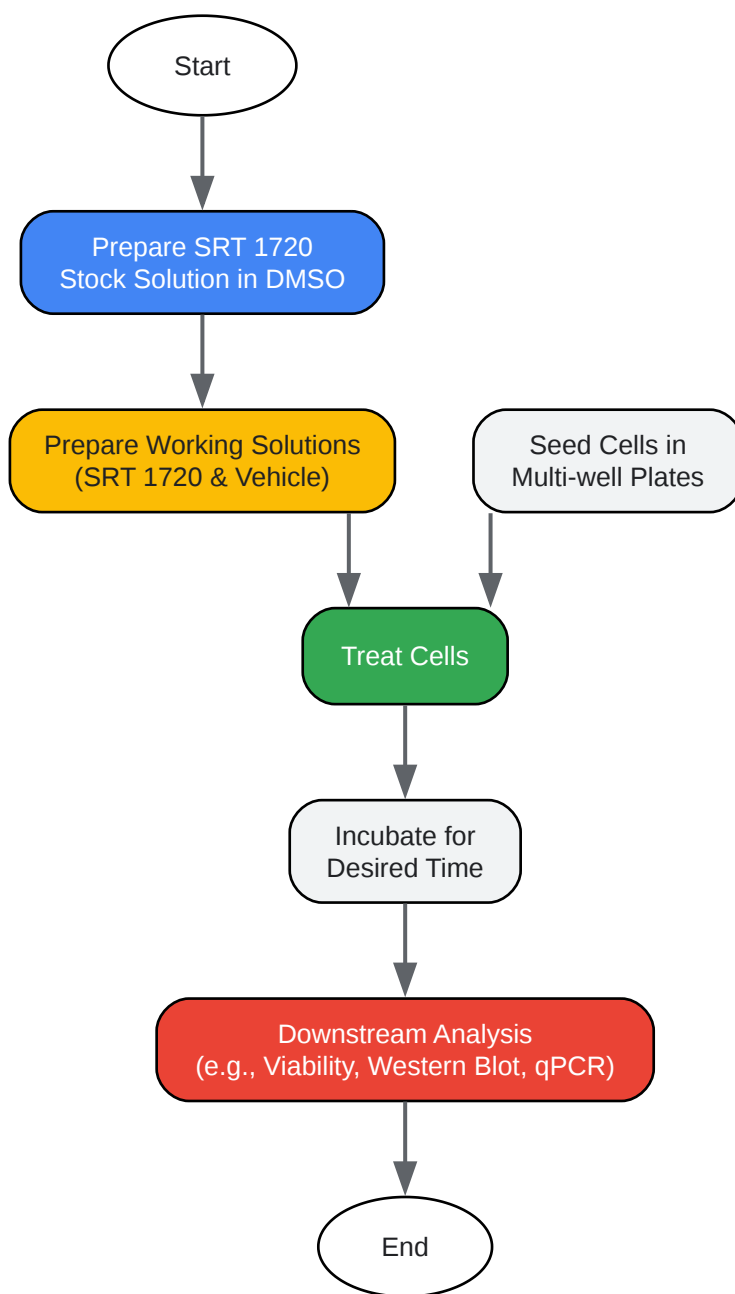
### Signaling Pathway of SRT 1720 Action



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Caption: SRT 1720 activates SIRT1, which deacetylates and modulates the activity of downstream targets.

## Experimental Workflow for In Vitro Studies



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Caption: A typical workflow for investigating the effects of SRT 1720 on cultured cells.

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